

# Essential Safety and Operational Guide for 3-Hydroxypiperidine

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## Compound of Interest

Compound Name: 3-Hydroxypiperidine

Cat. No.: B146073

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Hydroxypiperidine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

Chemical Identifier:

- Name: **3-Hydroxypiperidine**
- Synonyms: 3-Piperidinol
- CAS Number: 6859-99-0[1]
- Molecular Formula: C<sub>5</sub>H<sub>11</sub>NO[1]
- Molecular Weight: 101.15 g/mol [2]

## Hazard Identification and Classification

**3-Hydroxypiperidine** is classified as a hazardous chemical.[1] It is crucial to understand its primary hazards before handling.

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[3][4]

- H315: Causes skin irritation.[5]
- H318: Causes serious eye damage.
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[3][5]

Signal Word: Danger[1][3]

Hazard Class	Category
Skin Corrosion/Irritation	1B / 2
Serious Eye Damage/Irritation	1 / 2
Specific Target Organ Toxicity (Single Exposure)	3
Acute Toxicity (Oral, Dermal, Inhalation)	4

Source: Fisher Scientific, Jubilant Ingrevia.[1][3]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Hydroxypiperidine** to minimize exposure and ensure personal safety.

Protection Type	Specification	Reason
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[5]	Protects against splashes and dust that can cause severe eye damage.
Skin Protection	Impervious gloves (e.g., nitrile rubber), flame-resistant lab coat, and protective clothing to prevent skin exposure.[1][5]	Prevents skin burns, irritation, and absorption.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced.[1] A full-face respirator should be used in such cases.[5]	Protects the respiratory system from irritation due to dust or vapors.

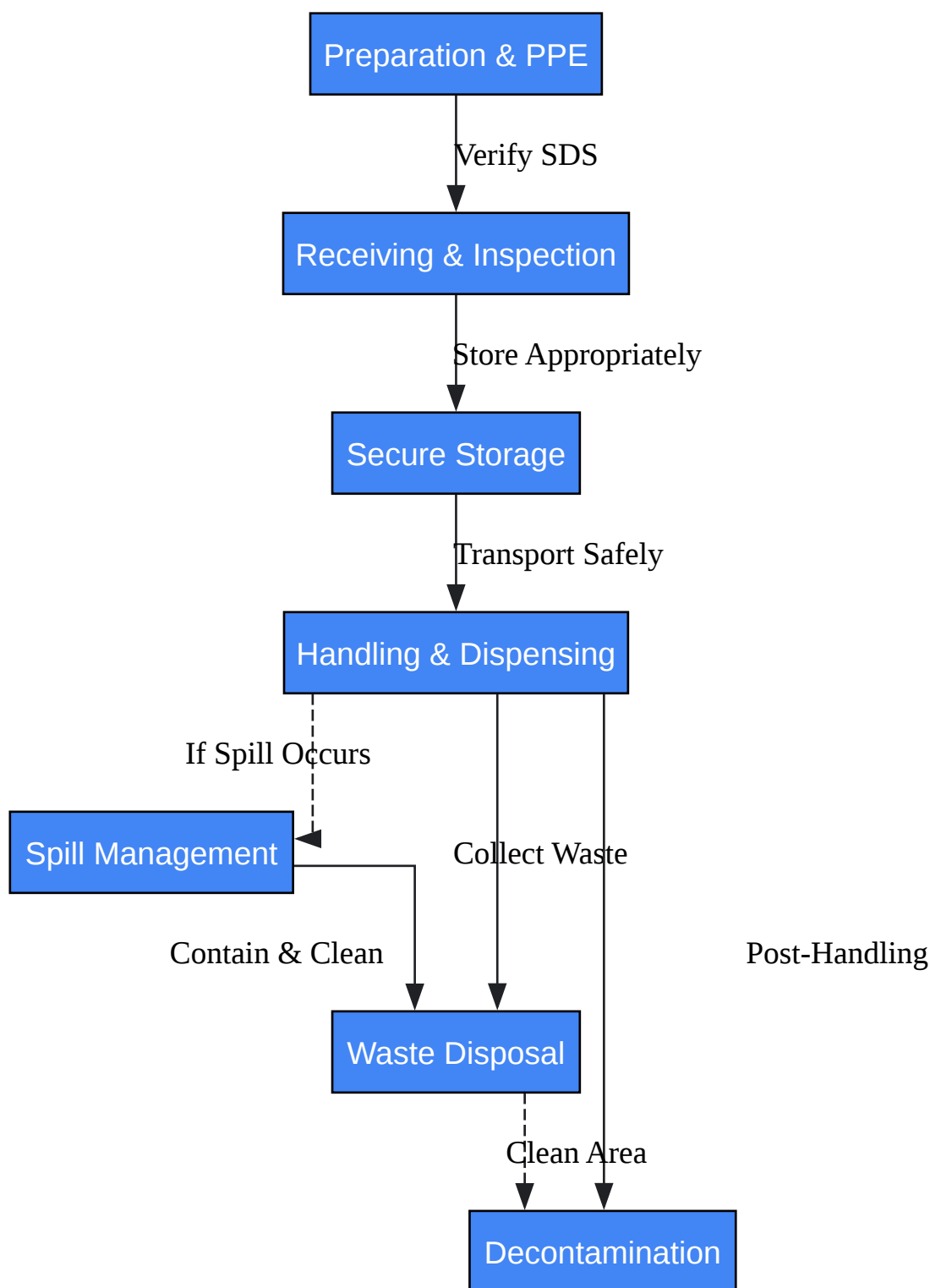
## Operational and Handling Protocols

Adherence to the following step-by-step procedures is critical for the safe handling of **3-Hydroxypiperidine**.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.  
[6]

## Safe Handling Workflow



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Safe Handling Workflow for **3-Hydroxypiperidine**.

## Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Review the Safety Data Sheet (SDS).
- Receiving: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[5]</sup> The designated storage area should be locked.<sup>[5]</sup>
- Handling and Dispensing:
  - Avoid contact with skin, eyes, and clothing.<sup>[6]</sup>
  - Avoid the formation of dust and aerosols.<sup>[7]</sup>
  - Use non-sparking tools to prevent ignition.<sup>[7]</sup>
  - Wash hands thoroughly after handling.<sup>[5][6]</sup>
- Decontamination: Clean all equipment and the work area thoroughly after use.

## Emergency and First-Aid Procedures

Immediate action is required in case of exposure to **3-Hydroxypiperidine**.

Exposure Type	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. <a href="#">[5]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. <a href="#">[1]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. <a href="#">[5]</a> <a href="#">[7]</a>

## Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

### Spill Management

- **Evacuate:** Evacuate personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation.
- **Contain:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[7\]](#)
- **Absorb:** Use an inert absorbent material (e.g., sand, earth) to contain the spill.
- **Collect:** Collect the absorbed material and place it in a suitable, closed container for disposal.[\[7\]](#)

- Decontaminate: Clean the spill area thoroughly.

## Waste Disposal

- Dispose of **3-Hydroxypiperidine** and its container at an approved waste disposal facility.[1]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[5]
- Do not dispose of it with household waste or allow it to reach the sewage system.

## Physical and Chemical Properties

Property	Value
Appearance	Off-white to white solid, powder, or crystal.[1][4]
Odor	Rotten-egg like.[1]
Melting Point	56 - 62 °C / 132.8 - 143.6 °F.[1]
Boiling Point	67 - 69 °C / 152.6 - 156.2 °F @ 2 mmHg.[1]
Flash Point	100 °C / 212 °F.[1]
Solubility	Soluble in water (1 g/mL).

This data is compiled from various safety data sheets and should be used for reference.

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